

Technical Safety Guide: 6-Chloro-5-nitropicolinic acid

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Compound of Interest

Compound Name: 6-Chloro-5-nitropicolinic acid

Cat. No.: B1349207

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety data for **6-Chloro-5-nitropicolinic acid** (CAS No: 353277-27-7). The information has been compiled to assist researchers, scientists, and drug development professionals in the safe handling, storage, and disposal of this compound.

Chemical Identification and Physical Properties

Property	Value	Source
Chemical Name	6-Chloro-5-nitropicolinic acid	Sigma-Aldrich[1]
Synonyms	6-chloro-5-nitro-2-pyridinecarboxylic acid	Sigma-Aldrich[1]
CAS Number	353277-27-7	Sigma-Aldrich[1]
Molecular Formula	C6H3ClN2O4	Sigma-Aldrich[1]
Molecular Weight	202.55 g/mol	PubChem[2]
Physical Form	Solid	Sigma-Aldrich[1]
Appearance	Yellow	Fisher Scientific[3]
Melting Point	164 - 168 °C (327.2 - 334.4 °F)	Fisher Scientific[3]
Purity	98%	Sigma-Aldrich[1]

Hazard Identification and Classification

Signal Word: Warning[\[1\]](#)

Pictogram:

- GHS07 (Exclamation Mark)[\[1\]](#)

Hazard Statements:

- H302: Harmful if swallowed.[\[1\]](#)[\[2\]](#)
- H315: Causes skin irritation.[\[1\]](#)[\[2\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)[\[2\]](#)
- H335: May cause respiratory irritation.[\[1\]](#)[\[2\]](#)

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[\[1\]](#)
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[\[1\]](#)

Safe Handling and Storage

Proper handling and storage procedures are crucial to minimize the risks associated with **6-Chloro-5-nitropicolinic acid**.

Handling:

- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[\[3\]](#)
- Work in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of dust or vapors.[\[3\]](#)
- Avoid contact with skin and eyes.[\[3\]](#)

- Do not eat, drink, or smoke in areas where the chemical is handled.[3]
- Wash hands thoroughly after handling.[3]

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[3]
- Recommended storage temperature is between 2-8°C.[1]
- Store under an inert atmosphere.[1]
- Keep away from incompatible materials such as strong oxidizing agents and strong bases.[3]

First-Aid Measures

In case of exposure, follow these first-aid procedures:

Exposure Route	First-Aid Measures
Ingestion	If swallowed, call a poison center or doctor immediately for treatment advice.[3] Rinse mouth.[3]
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.[3]
Skin Contact	Immediately wash the skin with plenty of soap and water.[3] If skin irritation occurs, get medical advice/attention.[3] Remove contaminated clothing and wash it before reuse.[3]
Eye Contact	Immediately rinse eyes cautiously with water for several minutes.[3] Remove contact lenses if present and easy to do. Continue rinsing.[3] If eye irritation persists, get medical advice/attention.[3]

Accidental Release and Disposal

Accidental Release:

In the event of a spill, follow these steps:

- Evacuate the area.
- Ensure adequate ventilation.
- Wear appropriate personal protective equipment.
- Sweep up the solid material and place it into a suitable container for disposal.[\[3\]](#)
- Avoid generating dust.
- Clean the spill area thoroughly.

Disposal:

Dispose of contents and container in accordance with local, regional, and national regulations.

[\[3\]](#) Do not allow the chemical to enter drains.

Experimental Protocol: Safe Handling of 6-Chloro-5-nitropicolinic acid

This protocol outlines the general steps for safely handling **6-Chloro-5-nitropicolinic acid** in a laboratory setting.

1. Preparation:

- Ensure a calibrated weighing scale, appropriate glassware, and necessary solvents are available in a designated fume hood.
- Verify that the fume hood is functioning correctly.
- Put on the required Personal Protective Equipment (PPE): a lab coat, nitrile gloves, and chemical safety goggles.

2. Weighing and Dissolving:

- Carefully weigh the desired amount of solid **6-Chloro-5-nitropicolinic acid** on a tared weigh boat inside the fume hood.
- Transfer the solid to the appropriate reaction vessel.
- Slowly add the desired solvent to dissolve the compound, keeping the vessel within the fume hood.

3. Reaction and Work-up:

- Conduct the chemical reaction within the fume hood.
- Monitor the reaction for any signs of unexpected changes.
- Upon completion, quench the reaction carefully as per the specific experimental procedure.
- Perform any extraction or purification steps within the fume hood.

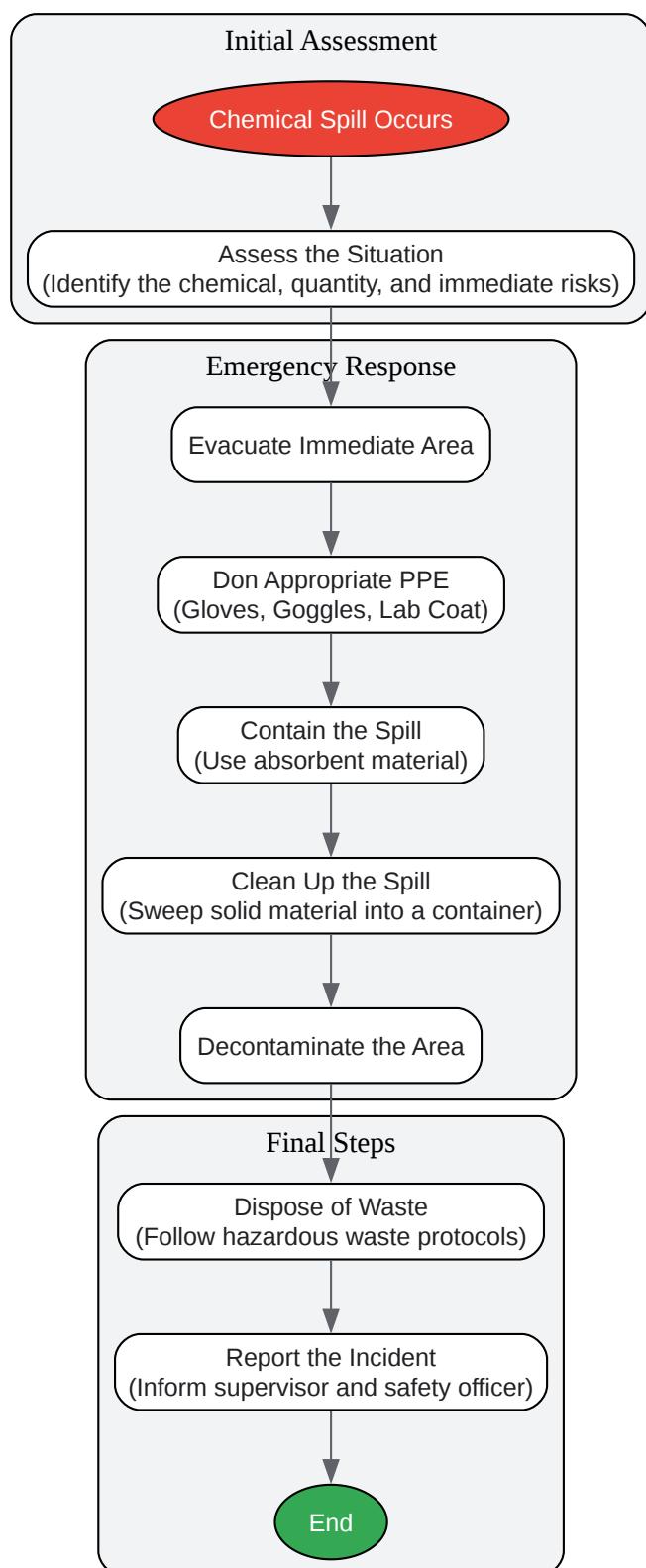
4. Waste Disposal:

- Segregate all waste materials (solid and liquid) containing **6-Chloro-5-nitropicolinic acid** into designated, labeled hazardous waste containers.
- Do not mix with incompatible waste streams.

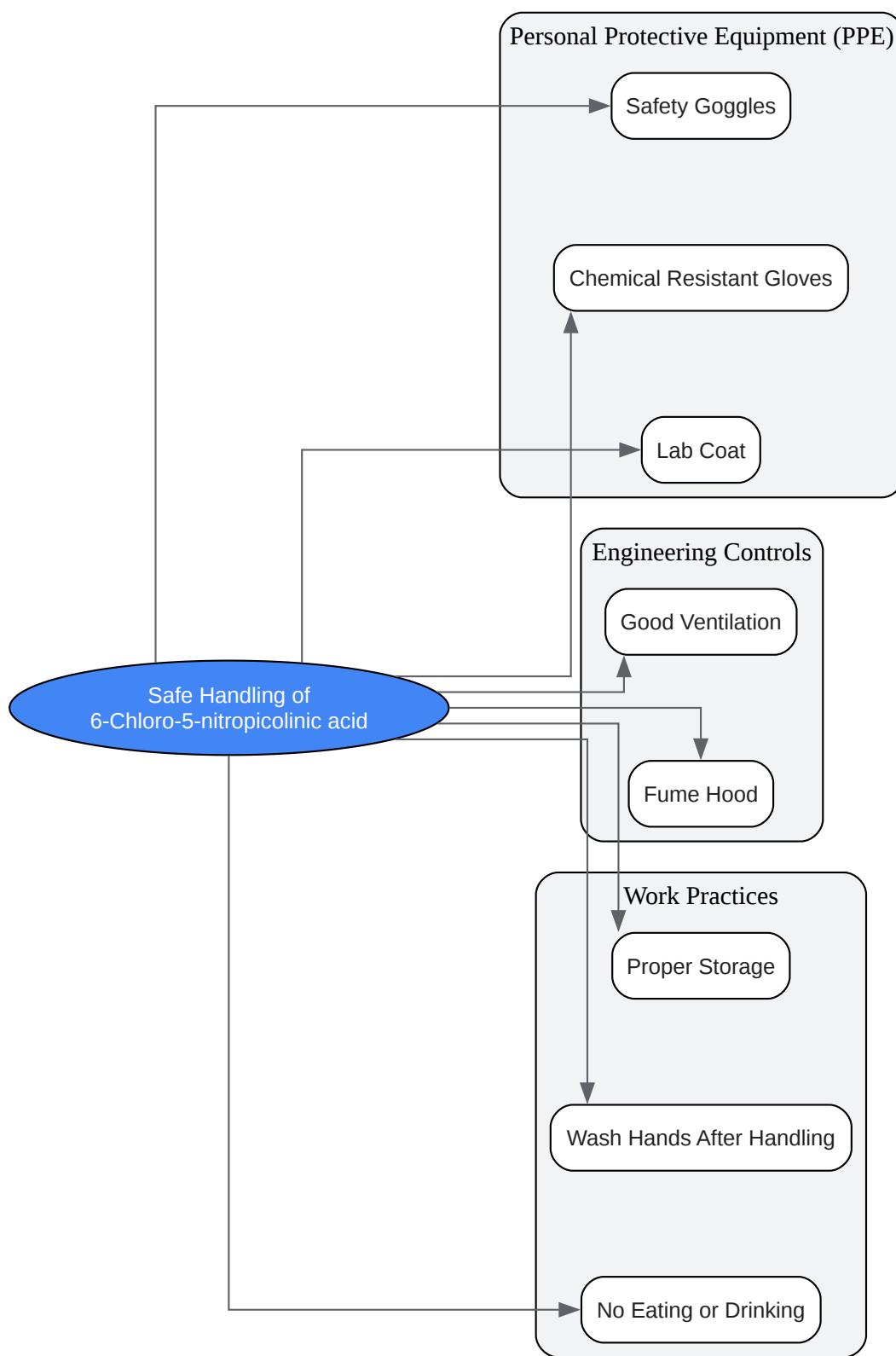
5. Decontamination:

- Clean all glassware and equipment that came into contact with the chemical using an appropriate solvent.
- Wipe down the work surface of the fume hood.
- Dispose of contaminated cleaning materials in the designated solid waste container.
- Remove PPE and wash hands thoroughly with soap and water.

Visualizations

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Caption: Workflow for responding to a chemical spill.



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Caption: Key elements of safe handling practices.

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References

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